

# A Technical Guide to the Chemical Properties and Applications of Myristic Acid-d3

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For Researchers, Scientists, and Drug Development Professionals

**Myristic acid-d3** is a deuterated form of myristic acid (tetradecanoic acid), a common 14-carbon saturated fatty acid. The incorporation of deuterium, a stable, non-radioactive isotope of hydrogen, makes it a powerful tool in metabolic research, quantitative bioanalysis, and drug development. Its chemical behavior is nearly identical to its natural counterpart, allowing it to be seamlessly integrated into biological systems, while its increased mass is easily distinguishable by mass spectrometry. This guide provides an in-depth overview of its chemical properties, biological significance, and key experimental applications.

## **Core Chemical and Physical Properties**

The defining characteristic of **Myristic acid-d3** is the substitution of three hydrogen atoms with deuterium on the terminal methyl group. While this substitution minimally affects bulk physical properties like melting and boiling points, it results in a distinct molecular weight, which is fundamental to its utility as a tracer and internal standard. The properties of **Myristic acid-d3** (methyl-d3) are summarized below, with data for the unlabeled analogue provided for comparison.



Property	Myristic Acid-d3 (methyl- d3)	Myristic Acid (Unlabeled)
CAS Number	62217-71-4	544-63-8
Molecular Formula	C14H25D3O2 (CD3(CH2)12COOH)	C14H28O2 (CH3(CH2)12COOH) [1][2][3]
Molecular Weight	231.40 g/mol	228.37 g/mol [2][3]
Appearance	White to off-white solid	White to yellowish-white crystalline solid or powder[2][4]
Melting Point	Data not available¹	52-58.5 °C[5][6][7]
Boiling Point	Data not available¹	326.2 °C (at 760 mmHg)[1][2] [4][7] 250 °C (at 100 mmHg)[2] [4][5][6]
Solubility	Soluble in DMSO, DMF, Ethanol[8]	Insoluble in water (<0.1 g/100 mL)[2]. Soluble in ethanol, dimethylformamide (DMF), dimethyl sulfoxide (DMSO), ether, and chloroform.[2][4][8]
Stability & Storage	Store at -20°C for up to 1 month or -80°C for up to 6 months.[10]	Stable. Incompatible with strong bases and strong oxidizing agents.[2][4][6]

<sup>&</sup>lt;sup>1</sup>The melting and boiling points of isotopically labeled compounds are generally very similar to their unlabeled counterparts.

## **Biological and Metabolic Significance**

Myristic acid is not merely a metabolic fuel; it is a crucial substrate for post-translational modification and a modulator of complex lipid signaling pathways.

## **Protein N-Myristoylation**

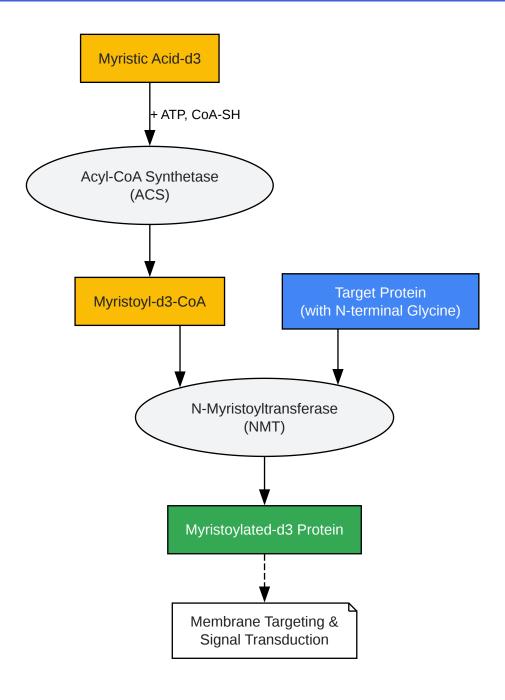




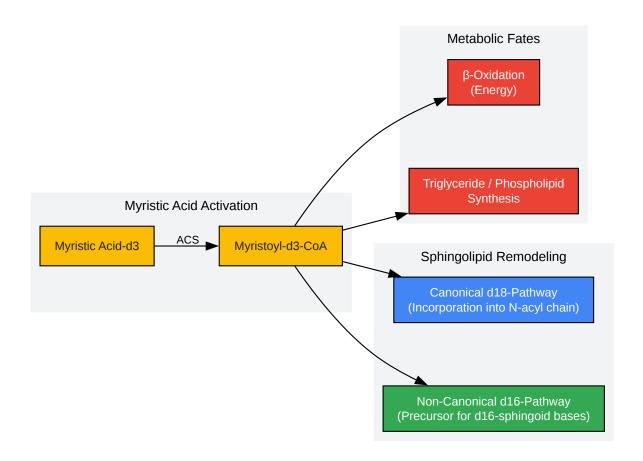


One of the most significant roles of myristic acid is in protein N-myristoylation. This is an irreversible lipid modification where the enzyme N-myristoyltransferase (NMT) attaches a myristoyl group (from myristoyl-CoA) to the N-terminal glycine residue of a wide range of eukaryotic and viral proteins.[4][11][12][13] This modification is critical for mediating protein-membrane interactions and protein-protein signaling, influencing protein localization, stability, and function.[12][14][15]

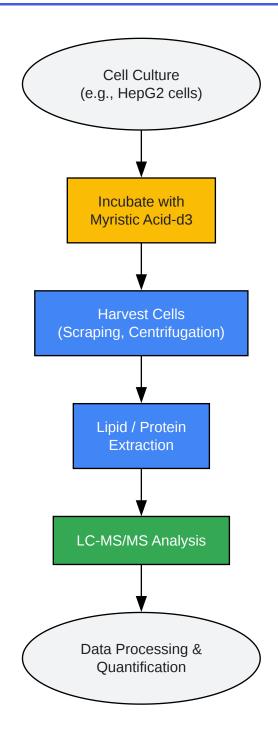












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